

# Topogard Degradation in Soil and Water: A Technical Guide

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## Compound of Interest

Compound Name: *Topogard*

Cat. No.: *B1222600*

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## Executive Summary

**Topogard** is a selective herbicide formulation containing two active ingredients from the s-triazine family: terbutryn and terbuthylazine. Understanding the environmental fate of these compounds is critical for assessing their ecological impact and ensuring their safe use. This guide provides a detailed overview of the degradation pathways of terbutryn and terbuthylazine in soil and aquatic environments. The primary degradation mechanisms include microbial breakdown and hydrolysis in soil, and photolysis in water. Degradation rates are influenced by a variety of environmental factors, including soil type, organic matter content, pH, temperature, moisture, and sunlight intensity. This document summarizes key quantitative data, outlines standard experimental protocols for studying degradation, and provides visual representations of degradation pathways and workflows.

## Degradation Pathways in Soil

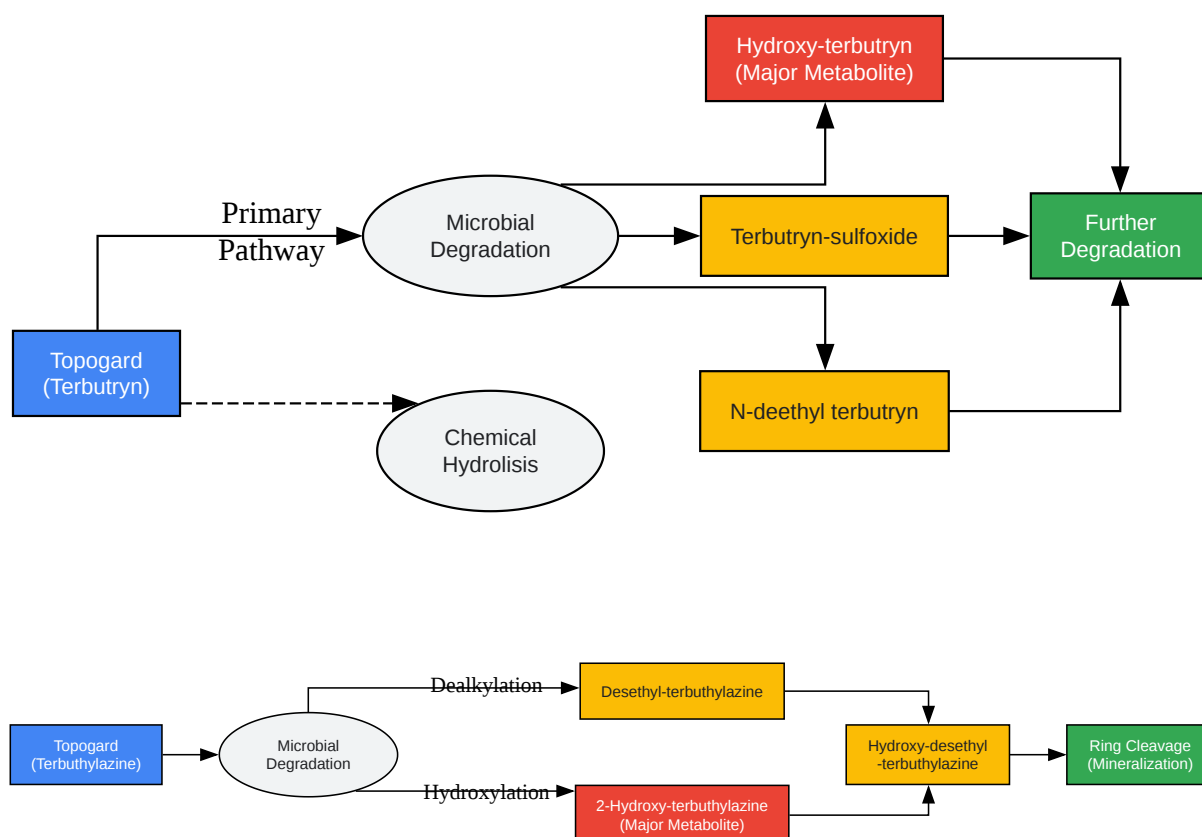
The persistence of **Topogard**'s active ingredients in soil is primarily governed by microbial degradation, with chemical hydrolysis playing a secondary role. The rate and pathway of degradation are highly dependent on soil properties and environmental conditions.

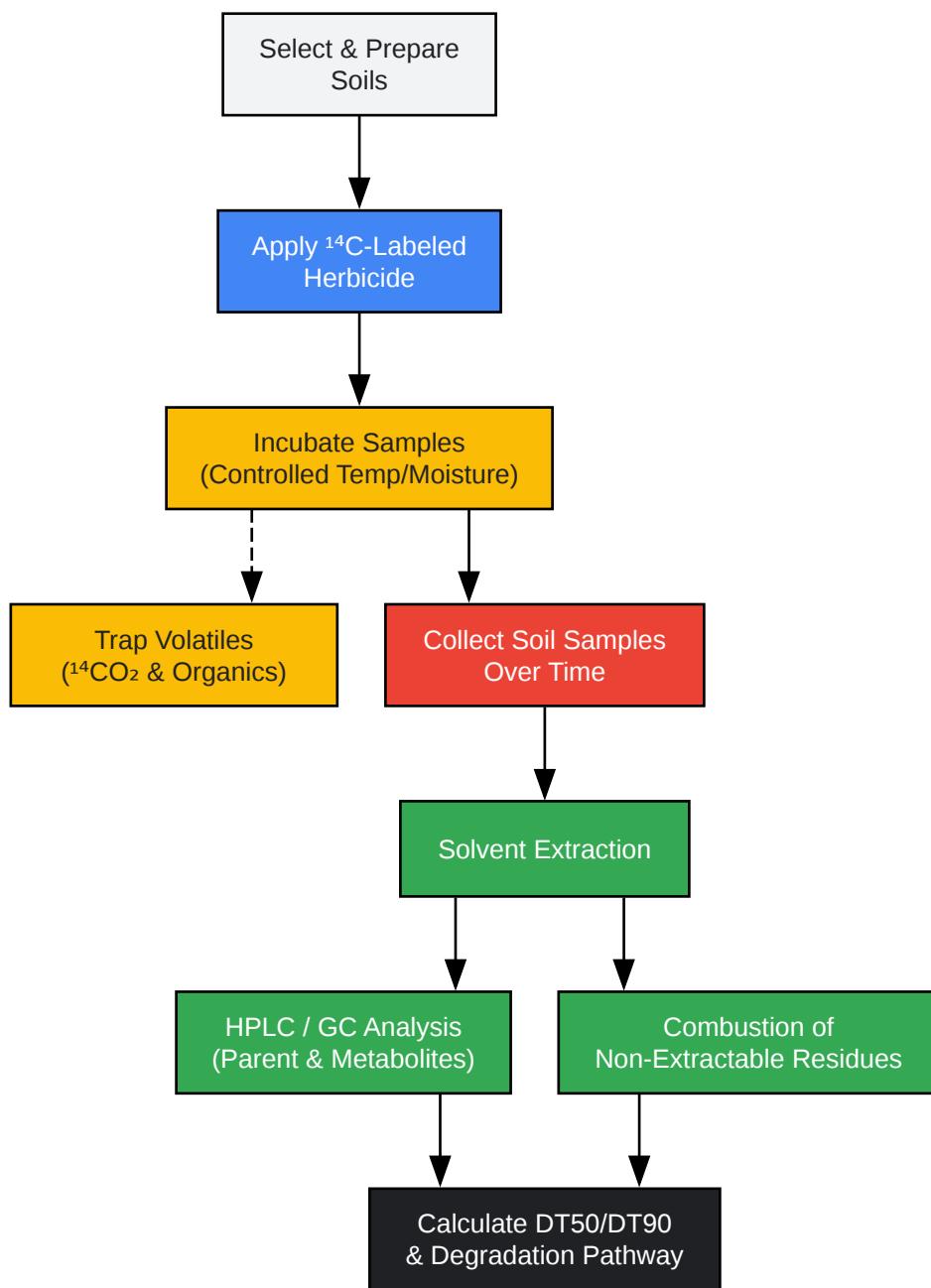
## Terbutryn Degradation in Soil

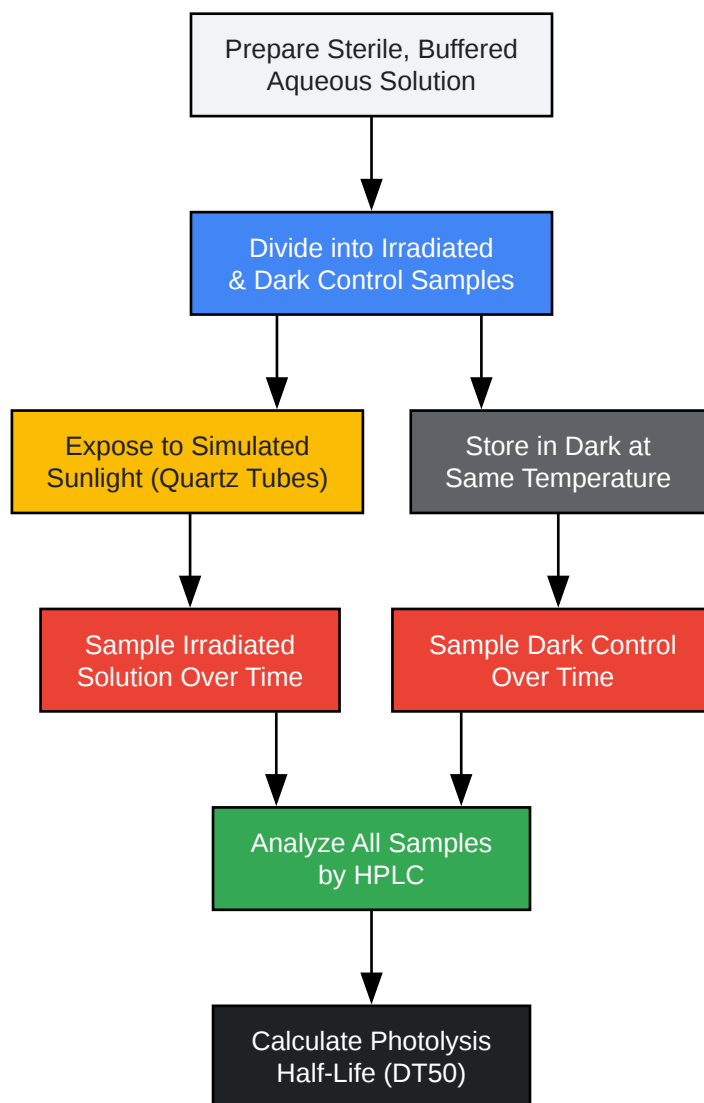
Microbial metabolism is the principal mechanism for terbutryn dissipation in soil environments. The typical soil half-life (DT50) for terbutryn ranges from 14 to 28 days, though residual activity can be observed for 3 to 10 weeks depending on the application rate and conditions.<sup>[1][2]</sup> Adsorption to soil particles, particularly in soils with high organic carbon or clay content, can reduce its bioavailability for microbial breakdown.<sup>[1][2]</sup>

The degradation of terbutryn proceeds through several key reactions:

- Oxidation of the methylthio group: This leads to the formation of terbutryn-sulfoxide.
- Hydroxylation: The methylthio group can be replaced by a hydroxyl group to form hydroxy-terbutryn. This is a major and more persistent metabolite that exhibits greater mobility in soil than the parent compound.<sup>[1][3]</sup>
- N-dealkylation: The ethylamino or tert-butylamino side chains can be removed, resulting in metabolites such as N-deethyl terbutryn.<sup>[3]</sup>







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## References

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